

diallyl oxalate thermal decomposition prevention

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Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

Cat. No.: S1929053

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Decomposition Characteristics

The table below summarizes key characteristics of this reaction based on a kinetic study:

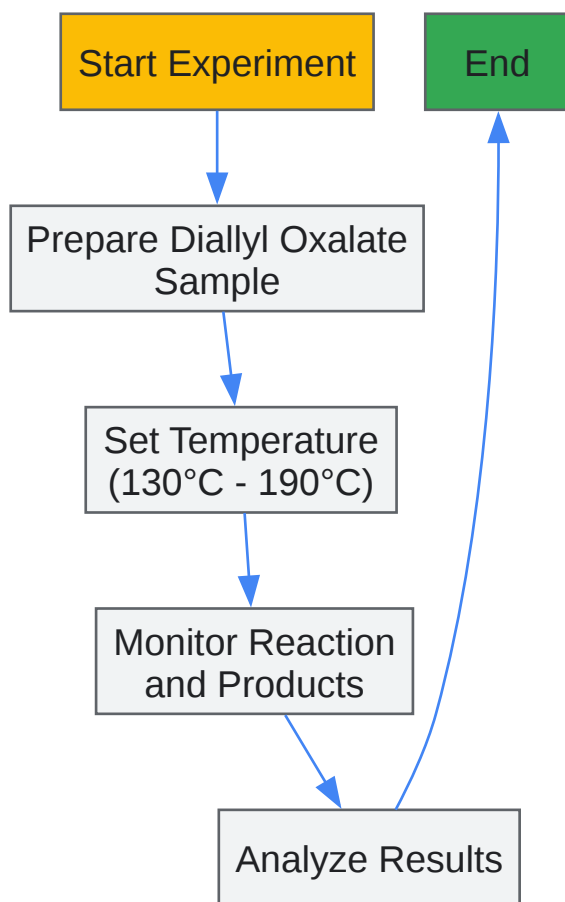
| Characteristic | Description |
|-----------------------|--|
| Temperature Range | 130°C to 190°C (for vapour phase) [1] |
| Onset in Liquid Phase | Detected at 120°C [1] |
| Primary Dissociation | $(\text{COOC}_3\text{H}_5)_2 \rightarrow 2\text{CO}_2 + 2\text{C}_3\text{H}_5\cdot$ (allyl radicals) [1] |
| Other Consequences | Formation of insoluble polymer at ~160°C [1] |

Potential Mitigation Strategies and Experimental Guidance

While specific preventative recipes are not available, the following points, inferred from the decomposition chemistry, can guide your experimental planning.

- **Strict Temperature Control:** The most direct strategy is to maintain the material temperature **well below 120°C**, the point where decomposition begins in the liquid phase. This is crucial during any purification, processing, or storage steps [1].
- **Avoid Catalytic Impurities:** Be aware that the presence of **iodine** can significantly lower the decomposition temperature of other dialkyl oxalates [2]. Ensure your material and equipment are free from potential catalytic contaminants.
- **Use of Radical Scavengers:** The study mentions that **cyclohexadiene-1,4 acts as a scavenger of allyl radicals** in both vapour and liquid phases [1]. This indicates that investigating the use of compatible radical inhibitors or stabilizers could be a fruitful avenue for your own research to increase thermal stability.

To help visualize the experimental workflow for studying decomposition, the following diagram outlines a general approach:



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Frequently Asked Questions

At what temperature does diallyl oxalate start to decompose? Decomposition of the pure liquid can be detected at temperatures as low as 120°C. The vapour phase has been studied in the range of 130°C to 190°C [1].

What are the main decomposition products? The primary unsensitized decomposition yields **carbon dioxide (CO₂)** and **allyl radicals (C₃H₅•)**. These radicals can then undergo further reactions, including mutual combination or disproportionation, and can lead to the slow formation of an insoluble polymer [1].

The information from the foundational research provides a starting point. For practical preventative measures, you may need to consult specialized resources on chemical stabilization or conduct empirical testing based on the decomposition mechanisms identified.

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References

1. Pyrolysis of diallyl oxalate vapour. Part 1. [pubs.rsc.org]
2. Thermal Decomposition of Oxalate Diesters in the ... [pubs.rsc.org]

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